

# "Dimethyl 1H-imidazole-4,5-dicarboxylate" CAS number

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	Dimethyl 1H-imidazole-4,5-dicarboxylate
Cat. No.:	B105194

[Get Quote](#)

An In-depth Technical Guide to **Dimethyl 1H-imidazole-4,5-dicarboxylate**

## CAS Number: 3304-70-9

### Introduction

**Dimethyl 1H-imidazole-4,5-dicarboxylate** is a versatile heterocyclic organic compound with the CAS number 3304-70-9.<sup>[1][2][3][4][5]</sup> It is a derivative of imidazole, a five-membered aromatic ring with two nitrogen atoms.<sup>[6][7]</sup> This compound, also known as 1H-Imidazole-4,5-dicarboxylic acid dimethyl ester, serves as a crucial building block and intermediate in a wide array of synthetic applications.<sup>[1][2][3]</sup> Its unique structure makes it invaluable in medicinal chemistry, materials science, and agricultural chemistry.<sup>[1]</sup> In the pharmaceutical industry, it is a key precursor for the synthesis of various bioactive molecules, including agents targeting neurological disorders and inhibitors of the hedgehog signaling pathway for antitumor applications.<sup>[1][2]</sup> Furthermore, it is utilized in the development of novel polymers and agrochemicals, such as environmentally friendly pesticides and herbicides.<sup>[1]</sup>

### Chemical and Physical Properties

The fundamental properties of **Dimethyl 1H-imidazole-4,5-dicarboxylate** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
CAS Number	3304-70-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	184.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
IUPAC Name	dimethyl 1H-imidazole-4,5-dicarboxylate	<a href="#">[8]</a>
Synonyms	1H-Imidazole-4,5-dicarboxylic acid dimethyl ester, Dimethyl 4,5-imidazoledicarboxylate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	207 - 212 °C	<a href="#">[1]</a>
Purity	≥ 98% (HPLC)	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Sparingly soluble in water; soluble in polar organic solvents like ethanol, methanol, and DMSO.	<a href="#">[4]</a>
Storage	Store at room temperature or 2-8°C in a dry, cool, and well-ventilated place.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>

## Synthesis and Experimental Protocols

While various synthetic routes exist for imidazole-4,5-dicarboxylic acid and its derivatives, a common laboratory-scale synthesis involves the cyclization of appropriate precursors. An economical industrial method involves the reaction of imidazole with formaldehyde followed by oxidation.

### Protocol: Synthesis from Imidazole and Formaldehyde

This process outlines a two-stage method for the preparation of the parent acid, which can then be esterified to yield the dimethyl ester.

#### Stage 1: Reaction of Imidazole with Formaldehyde

- Dissolve 68 g of imidazole in 245 g of a 37% by weight aqueous formaldehyde solution.
- Add 28 g of potassium hydroxide to the solution.
- Reflux the mixture for 3 hours. This results in the formation of an intermediate reaction mixture.

#### Stage 2: Oxidation with Nitric Acid

- Heat 1.3 liters of 65% strength nitric acid to boiling in a stirred flask equipped with a reflux condenser, contact thermometer, and dropping funnel.
- Slowly add the reaction mixture from Stage 1 to the boiling nitric acid.
- After the addition is complete, continue to heat the mixture at 100° to 140° C.
- Cool the reaction mixture to allow for the precipitation of imidazole-4,5-dicarboxylic acid.
- Filter the resulting solid, wash with water, and dry.

#### Stage 3: Esterification (General Protocol)

- Suspend the synthesized imidazole-4,5-dicarboxylic acid in an excess of methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture until the reaction is complete (monitored by TLC or HPLC).
- Cool the reaction mixture and neutralize the acid catalyst.
- Remove the methanol under reduced pressure.
- The crude **Dimethyl 1H-imidazole-4,5-dicarboxylate** can be purified by recrystallization from a suitable solvent.

## Applications in Research and Drug Development

**Dimethyl 1H-imidazole-4,5-dicarboxylate** is a versatile intermediate with significant applications in several research areas.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceutical agents.<sup>[1]</sup> Notably, it is used to prepare hedgehog signaling pathway inhibitors, which are investigated as antitumor agents.<sup>[2]</sup> It is also a precursor for imidazo[4,5-e]<sup>[1]</sup><sup>[3]</sup> diazepine-4,8-diones, which have shown in vitro activity against hepatitis B and C viruses.<sup>[2]</sup> The imidazole nucleus itself is a common feature in many drugs due to its wide range of biological activities, including anti-inflammatory, anticancer, and antiviral properties.<sup>[6]</sup><sup>[7]</sup>
- **Coordination Chemistry:** The parent molecule, 4,5-imidazoledicarboxylic acid, is used as a ligand to construct metal-organic frameworks (MOFs) and other coordination polymers.<sup>[10]</sup><sup>[11]</sup> These materials have potential applications in catalysis, gas storage, and separation.
- **Agrochemicals:** The compound finds application in the formulation of agrochemicals, contributing to the development of more effective and environmentally friendly pesticides and herbicides.<sup>[1]</sup>
- **Polymer Chemistry:** It is employed in the development of novel polymers, where it can enhance properties such as thermal stability and mechanical strength.<sup>[1]</sup>

## Visualization of Pathways and Workflows

### Inhibition of the Hedgehog Signaling Pathway

**Dimethyl 1H-imidazole-4,5-dicarboxylate** is a precursor for synthesizing inhibitors of the Hedgehog (Hh) signaling pathway, a crucial pathway in embryonic development and tumorigenesis.

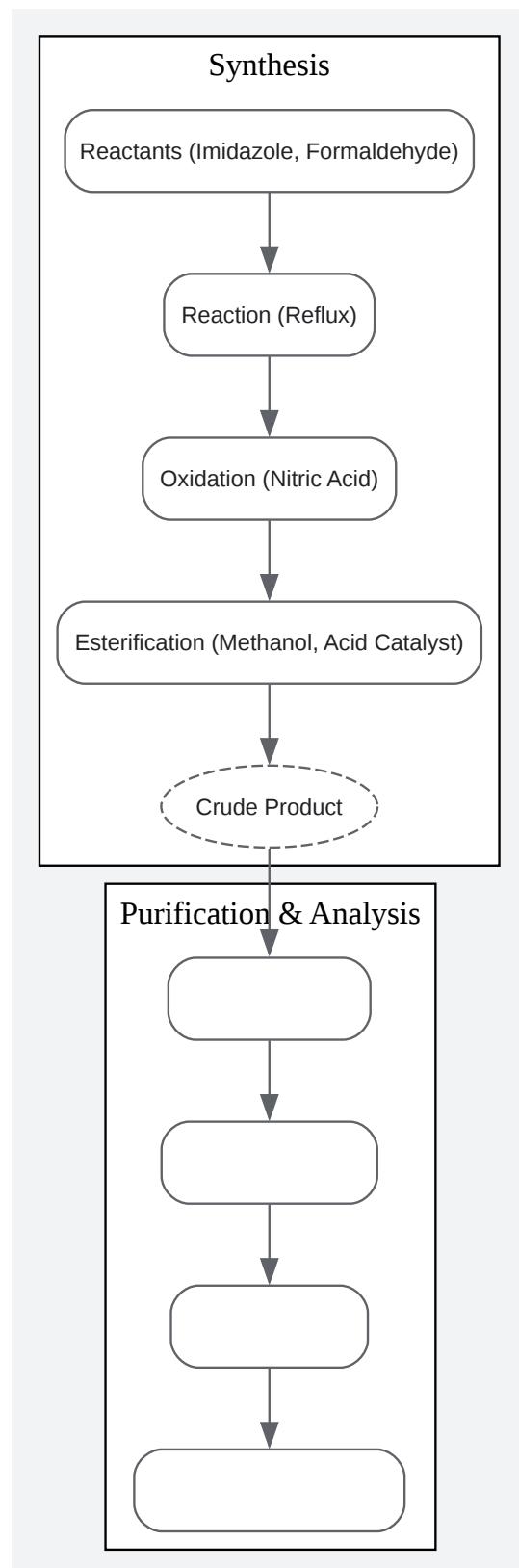


[Click to download full resolution via product page](#)

Caption: Role as a precursor for Hedgehog pathway inhibitors.

## General Synthetic and Purification Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **Dimethyl 1H-imidazole-4,5-dicarboxylate** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and purification.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Dimethyl 1H-Imidazole-4,5-dicarboxylate | 3304-70-9 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 4. Page loading... [guidechem.com]
- 5. Dimethyl 4,5-imidazole-dicarboxylate [webbook.nist.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and therapeutic potential of imidazole containing compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 1H-Imidazole-4,5-dicarboxylic acid, 4,5-dimethyl ester | C7H8N2O4 | CID 76810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Dimethyl 1H-imidazole-4,5-dicarboxylate Manufacturer & Supplier China | CAS 39948-36-4 | High Purity Imidazole Derivatives for Research & Industrial Use [quinoline-thiophene.com]
- 10. walshmedicalmedia.com [walshmedicalmedia.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Dimethyl 1H-imidazole-4,5-dicarboxylate" CAS number]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b105194#dimethyl-1h-imidazole-4-5-dicarboxylate-cas-number>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)